

CAS number and chemical identifiers for D-Galactal cyclic 3,4-carbonate

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Compound of Interest

Compound Name: *D-Galactal cyclic 3,4-carbonate*

Cat. No.: *B136327*

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D-Galactal Cyclic 3,4-Carbonate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **D-Galactal cyclic 3,4-carbonate**, a key synthetic intermediate in carbohydrate chemistry. This guide consolidates its chemical identifiers, outlines a general synthetic approach, and discusses its relevance in the context of drug development and organic synthesis.

Core Chemical Identifiers

D-Galactal cyclic 3,4-carbonate is a derivative of D-Galactal, an unsaturated monosaccharide. The introduction of a cyclic carbonate at the 3 and 4 positions enhances its utility as a versatile building block in the synthesis of complex carbohydrates and glycoconjugates. The primary chemical identifiers for this compound are summarized below.

Identifier	Value
CAS Number	149847-26-7
Molecular Formula	C ₇ H ₈ O ₅
Molecular Weight	172.14 g/mol
Synonyms	Information not available in search results

A related, commonly cited compound is 6-O-(tert-Butyldiphenylsilyl)-D-galactal cyclic carbonate, which has the CAS Number 151265-18-8. This derivative highlights a common strategy in carbohydrate synthesis where protecting groups are used to achieve regioselectivity.

Synthetic Approaches

While a specific, detailed experimental protocol for the synthesis of **D-Galactal cyclic 3,4-carbonate** is not readily available in the public domain, a general synthetic strategy can be outlined based on established methods for the preparation of cyclic carbonates from vicinal diols. The synthesis is expected to proceed from the more readily available precursor, D-Galactal.

General Experimental Concept: Carbonate Formation from D-Galactal

The formation of the cyclic carbonate on the D-Galactal scaffold involves the reaction of the C3 and C4 hydroxyl groups with a suitable carbonylating agent.

Materials:

- D-Galactal
- A suitable carbonylating agent (e.g., phosgene, triphosgene, carbonyldiimidazole (CDI), or a dialkyl carbonate like dimethyl carbonate)
- An appropriate organic solvent (e.g., Dichloromethane, Acetonitrile)

- A base (e.g., Pyridine, Triethylamine), if required by the carbonylating agent.

General Procedure:

- **Dissolution:** D-Galactal would be dissolved in a suitable anhydrous organic solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Base:** If necessary, a base is added to the solution to act as a proton scavenger.
- **Carbonylation:** The carbonylating agent is added to the reaction mixture, typically dropwise at a controlled temperature (e.g., 0 °C or room temperature).
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is quenched and worked up to remove excess reagents and byproducts. This may involve washing with aqueous solutions, drying the organic layer, and removing the solvent under reduced pressure.
- **Purification:** The crude product is then purified, typically by column chromatography on silica gel, to yield the pure **D-Galactal cyclic 3,4-carbonate**.

It is important to note that protecting groups may be necessary for the C6 hydroxyl group to prevent side reactions and ensure the selective formation of the 3,4-carbonate.

Applications in Synthesis

D-Galactal cyclic 3,4-carbonate serves as a valuable intermediate in stereoselective glycosylation reactions. The rigid cyclic carbonate structure can influence the stereochemical outcome of reactions at the anomeric center, making it a useful tool in the synthesis of oligosaccharides and glycoconjugates with specific desired stereochemistries.

Mandatory Visualization

The following diagram illustrates a plausible synthetic pathway for the formation of **D-Galactal cyclic 3,4-carbonate** from D-Galactal.

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